

Solubility of Lactose Monohydrate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lactose-monohydrat*

Cat. No.: *B13396421*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of lactose monohydrate in various solvents, a critical parameter in pharmaceutical formulation, food science, and chemical engineering. This document presents quantitative solubility data, detailed experimental protocols for its determination, and visual representations of experimental workflows to aid in research and development.

Core Concepts in Lactose Solubility

Lactose, a disaccharide composed of galactose and glucose, exists in different isomeric forms, primarily α -lactose and β -lactose. In solution, these anomers undergo mutarotation, eventually reaching an equilibrium. The solubility of lactose is a complex phenomenon influenced by temperature, the nature of the solvent, and the solid-state form of the lactose. α -lactose monohydrate is the most common crystalline form used in various industries. Its dissolution is a multi-step process involving the dissociation of the molecule from the crystal lattice, followed by mutarotation in solution. Temperature generally increases the solubility of lactose monohydrate in most solvents, indicating an endothermic dissolution process.

Quantitative Solubility Data

The following tables summarize the solubility of α -lactose monohydrate in water and a range of organic solvents. The data has been compiled and converted to a standardized unit of grams of lactose monohydrate per 100 grams of solvent (g/100g) for ease of comparison.

Table 1: Solubility of α -Lactose Monohydrate in Water

Temperature (°C)	Solubility (g/100g Water)
15	20.0[1]
20	18.2[2]
25	18.90[3]
40	25.15[3]
60	37.21[3]
80	100.0[4]

Table 2: Solubility of α -Lactose Monohydrate in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100g Solvent)
Methanol	25.15	0.212
	30.15	0.250
	35.15	0.294
	40.15	0.346
	50.15	0.474
Ethanol	25.15	0.046
	30.15	0.055
	35.15	0.066
	40.15	0.079
	50.15	0.111
1-Propanol	25.15	0.027
	30.15	0.032
	35.15	0.038
	40.15	0.045
	50.15	0.063
Isopropanol	25.15	0.029
	30.15	0.036
	35.15	0.044
	40.15	0.054
	50.15	0.078
1-Butanol	25.15	0.033
	30.15	0.039
	35.15	0.047

40.15	0.056	
50.15	0.078	
2-Butanol	25.15	0.012
30.15	0.014	
35.15	0.017	
40.15	0.021	
50.15	0.028	
Isobutanol	25.15	0.021
30.15	0.025	
35.15	0.030	
40.15	0.036	
50.15	0.050	
1-Pentanol	25.15	0.019
30.15	0.022	
35.15	0.026	
40.15	0.031	
50.15	0.043	
Isoamylol	25.15	0.015
30.15	0.018	
35.15	0.021	
40.15	0.025	
50.15	0.035	
1-Hexanol	25.15	0.010
30.15	0.012	

35.15	0.014	
40.15	0.017	
50.15	0.023	
1-Heptanol	25.15	0.022
30.15	0.026	
35.15	0.031	
40.15	0.037	
50.15	0.051	
1-Octanol	25.15	0.017
30.15	0.020	
35.15	0.024	
40.15	0.028	
50.15	0.039	
Propanoic Acid	25.15	0.020
30.15	0.024	
35.15	0.028	
40.15	0.034	
50.15	0.046	
Acetonitrile	25.15	0.016
30.15	0.019	
35.15	0.022	
40.15	0.026	
50.15	0.036	
Cyclohexanone	25.15	0.011

30.15	0.013
35.15	0.015
40.15	0.018
50.15	0.025

Note: The solubility data for organic solvents were converted from mole fraction data presented in a study by Guan et al. (2022). The conversion was performed using the molar mass of lactose monohydrate (360.31 g/mol) and the respective molar masses of the solvents.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for reliable data. The following sections detail the methodologies for two common experimental approaches.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.[5][6] It involves preparing a saturated solution, separating a known mass of the solution, evaporating the solvent, and weighing the remaining solid solute.

Materials and Apparatus:

- α -Lactose Monohydrate
- Solvent of interest
- Thermostatically controlled water bath or incubator
- Jacketed glass vessel with a magnetic stirrer
- Analytical balance (accurate to ± 0.0001 g)
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Pre-weighed weighing bottles or evaporating dishes

- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of α -lactose monohydrate to a known volume of the solvent in a jacketed glass vessel.
 - Place the vessel in a thermostatic bath set to the desired temperature.
 - Continuously stir the mixture to facilitate dissolution and ensure equilibrium. The equilibration time can vary depending on the solvent and temperature and should be determined experimentally (typically several hours to days). A state of equilibrium is reached when the concentration of the solution remains constant over time.
- Sample Withdrawal:
 - Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
 - Immediately filter the solution through a syringe filter into a pre-weighed weighing bottle.
- Gravimetric Analysis:
 - Accurately weigh the weighing bottle containing the filtered saturated solution.
 - Place the weighing bottle in a drying oven at a temperature sufficient to evaporate the solvent without degrading the lactose (e.g., 70-80°C for aqueous solutions).
 - Dry the sample to a constant weight. This is achieved by periodically removing the bottle from the oven, allowing it to cool in a desiccator, and weighing it until two consecutive weighings are within an acceptable tolerance (e.g., ± 0.0002 g).
- Calculation:

- The mass of the solute (lactose monohydrate) is the final constant weight of the weighing bottle minus the initial weight of the empty bottle.
- The mass of the solvent is the weight of the bottle with the solution minus the final constant weight of the bottle with the dried solute.
- Solubility is then expressed as grams of solute per 100 grams of solvent.

Refractive Index Method

The refractive index of a solution is a function of its concentration. This method involves creating a calibration curve of refractive index versus known concentrations of lactose monohydrate in the solvent of interest. The concentration of a saturated solution can then be determined by measuring its refractive index and interpolating from the calibration curve.

Materials and Apparatus:

- α -Lactose Monohydrate
- Solvent of interest
- Refractometer (e.g., Abbe refractometer) with temperature control
- Thermostatically controlled water bath
- Analytical balance
- Volumetric flasks
- Apparatus for preparing a saturated solution (as in the gravimetric method)

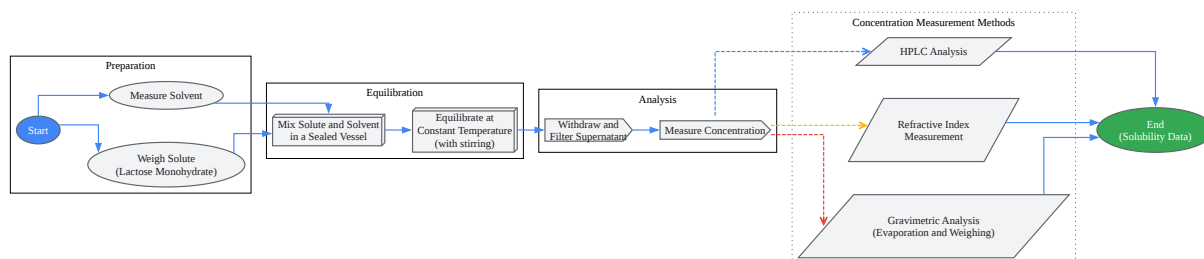
Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of lactose monohydrate in the chosen solvent with accurately known concentrations. The concentration range should bracket the expected solubility.

- Ensure the lactose is fully dissolved in each standard solution. Gentle heating and stirring may be required.
- Calibration Curve Construction:
 - Measure the refractive index of the pure solvent and each standard solution at the desired experimental temperature using the refractometer.
 - Ensure the prism of the refractometer is clean and dry between measurements.
 - Plot a graph of refractive index versus the concentration of the standard solutions. This will serve as the calibration curve.
- Preparation and Measurement of Saturated Solution:
 - Prepare a saturated solution of lactose monohydrate at the desired temperature as described in the gravimetric method.
 - After reaching equilibrium, carefully withdraw and filter a sample of the supernatant.
 - Measure the refractive index of the filtered saturated solution using the same refractometer and at the same temperature as the standard solutions.
- Determination of Solubility:
 - Using the measured refractive index of the saturated solution, determine its concentration by interpolating from the calibration curve.
 - Express the solubility in the desired units (e.g., g/100g of solvent).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of lactose monohydrate solubility.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of lactose monohydrate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Isopropyl alcohol - Wikipedia \[en.wikipedia.org\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. 1-Pentanol - Wikipedia \[en.wikipedia.org\]](#)
- [4. Cyclohexanone - Sciencemadness Wiki \[sciencemadness.org\]](#)

- [5. Methanol - Wikipedia \[en.wikipedia.org\]](#)
- [6. 1-Heptanol - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Solubility of Lactose Monohydrate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13396421/docs#solubility-of-lactose-monohydrate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b13396421/docs#solubility-of-lactose-monohydrate-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)